

1-(3,4-Dimethoxyphenyl)-2-phenylethanone basic properties

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Compound of Interest

Compound Name:	1-(3,4-Dimethoxyphenyl)-2-phenylethanone
CAS No.:	3141-93-3
Cat. No.:	B493268

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An In-depth Technical Guide to the Basic Properties of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone**

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Abstract

This technical guide provides a comprehensive overview of the fundamental properties of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering in-depth information on its chemical and physical characteristics, spectroscopic profile, synthesis, and safety protocols. The guide emphasizes the practical application of this knowledge in a laboratory setting, supported by authoritative references.

Introduction and Chemical Identity

1-(3,4-Dimethoxyphenyl)-2-phenylethanone, also known by its synonym 3',4'-Dimethoxydeoxybenzoin, is an aromatic ketone that serves as a versatile building block in the

synthesis of various biologically active molecules. Its structure, featuring a dimethoxy-substituted phenyl ring and a benzyl group, provides a reactive scaffold for further chemical modifications.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-(3,4-dimethoxyphenyl)-2-phenylethanone[1]
Synonyms	3',4'-Dimethoxydeoxybenzoin
CAS Number	3141-93-3[1]
Molecular Formula	C ₁₆ H ₁₆ O ₃ [1]
Molecular Weight	256.30 g/mol [1]
InChI Key	PCHUBNOSEWYQAT-UHFFFAOYSA-N

Physicochemical Properties

The physical and chemical properties of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone** are crucial for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Data

Property	Value	Source(s)
Appearance	White crystal or crystalline powder	[2]
Melting Point	70-72 °C	[2]
Boiling Point	163-165 °C	[2]
Solubility	Soluble in ethanol, acetone, and dimethylformamide; slightly soluble in water.	[2]
Storage Temperature	Refrigerator	

The solubility profile indicates that this compound is best utilized in organic solvent systems. Its stability under standard laboratory conditions makes it a reliable reagent for multi-step syntheses.

Spectroscopic Profile

A thorough understanding of the spectroscopic data is essential for the identification and characterization of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum provides characteristic signals corresponding to the aromatic and aliphatic protons in the molecule.
- ^{13}C NMR: The carbon NMR spectrum reveals the number and types of carbon atoms, confirming the compound's carbon skeleton.

Infrared (IR) Spectroscopy

The IR spectrum of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone** displays key absorption bands that correspond to its functional groups. A prominent peak for the carbonyl (C=O) stretch is expected around $1680\text{-}1700\text{ cm}^{-1}$. The presence of aromatic C-H and C=C bonds, as well as C-O stretches from the methoxy groups, will also be evident.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak $[\text{M}]^+$ would be observed at m/z 256.3.

Synthesis Methodology

The most common and efficient method for the synthesis of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone** is the Friedel-Crafts acylation.[3] This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring.

Friedel-Crafts Acylation Workflow

Caption: Workflow for the synthesis of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone** via Friedel-Crafts acylation.

Detailed Experimental Protocol

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 1,2-dimethoxybenzene (veratrole) in a suitable anhydrous solvent such as dichloromethane (CH₂Cl₂).
- **Catalyst Addition:** Cool the solution in an ice bath and slowly add a Lewis acid catalyst, typically aluminum chloride (AlCl₃). The choice of a strong Lewis acid is critical to facilitate the formation of the acylium ion.[3]
- **Acylating Agent Addition:** Add phenylacetyl chloride dropwise to the cooled reaction mixture. The slow addition helps to control the exothermic nature of the reaction.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature and monitor its progress using Thin Layer Chromatography (TLC).
- **Quenching and Work-up:** Once the reaction is complete, carefully quench the mixture by pouring it over crushed ice and an acidic solution (e.g., dilute HCl) to decompose the aluminum chloride complex.
- **Extraction:** Extract the aqueous layer with an organic solvent like dichloromethane or ethyl acetate.
- **Purification:** Combine the organic layers, dry over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization.

Applications in Research and Development

1-(3,4-Dimethoxyphenyl)-2-phenylethanone is a valuable intermediate in medicinal chemistry and materials science.[2] Its structural motifs are found in a variety of biologically active compounds, making it a key starting material for the synthesis of novel therapeutic agents.

Safety and Handling

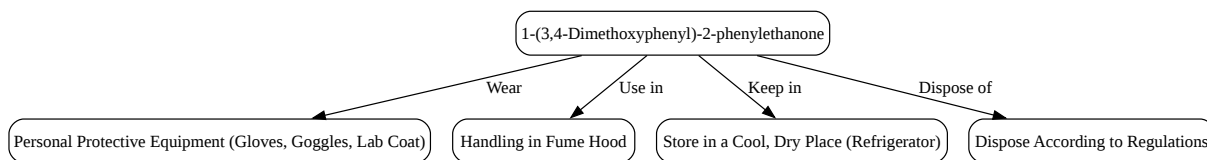
As with any chemical reagent, proper safety precautions must be observed when handling **1-(3,4-Dimethoxyphenyl)-2-phenylethanone**.

Table 3: GHS Hazard Information

Hazard Statement	Code	Description
Harmful if swallowed	H302	May cause harm if ingested.
Causes skin irritation	H315	Can cause irritation upon skin contact.
Causes serious eye irritation	H319	Can cause serious irritation to the eyes.
May cause respiratory irritation	H335	May irritate the respiratory tract if inhaled.

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[4]
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[4]
- Storage: Store in a cool, dry place away from incompatible materials.[4] A refrigerator is recommended for long-term storage.
- Spill and Disposal: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[4] Dispose of the chemical in accordance with local, state, and federal regulations.



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Caption: Logical relationship for the safe handling of **1-(3,4-Dimethoxyphenyl)-2-phenylethanone**.

Conclusion

1-(3,4-Dimethoxyphenyl)-2-phenylethanone is a chemical intermediate with well-defined properties that make it highly useful in organic synthesis. This guide has provided a detailed overview of its identity, physicochemical properties, spectroscopic characteristics, synthesis, and safety protocols to aid researchers in its effective and safe utilization.

References

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